

A Technical Guide to Chloramphenicol-d5-2: Commercial Availability and Applications

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Compound of Interest

Compound Name: **Chloramphenicol-d5-2**

Cat. No.: **B15560190**

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the commercial availability and scientific applications of the deuterated internal standard, Chloramphenicol-d5. This document is intended to serve as a valuable resource for researchers, scientists, and drug development professionals utilizing mass spectrometry-based quantitative analysis.

Introduction to Chloramphenicol-d5

Chloramphenicol-d5 is a stable isotope-labeled version of the broad-spectrum antibiotic chloramphenicol. The inclusion of five deuterium atoms provides a distinct mass shift, making it an ideal internal standard for quantitative analysis by mass spectrometry (MS), particularly in liquid chromatography-mass spectrometry (LC-MS) and gas chromatography-mass spectrometry (GC-MS) methods. Its primary application is to correct for variability during sample preparation and analysis, thereby improving the accuracy and precision of analytical results.

The most commonly available form of Chloramphenicol-d5 is specifically labeled as 2,2-dichloro-N-[(1R,2R)-1-deutero-1,3-dihydroxy-1-(2,3,5,6-tetradeutero-4-nitrophenyl)propan-2-yl]acetamide, with the CAS number 202480-68-0. This indicates that four deuterium atoms are located on the phenyl ring and one is at the benzylic position. While some suppliers may list "**Chloramphenicol-d5-2**," the readily available commercial product is the aforementioned isomer.

Commercial Suppliers and Availability

A number of reputable chemical suppliers offer Chloramphenicol-d5 for research purposes. The following table summarizes the availability and specifications from various vendors. Please note that pricing and stock status are subject to change and it is recommended to inquire directly with the suppliers for the most current information.

Supplier	Product Name	CAS Number	Molecular Formula	Purity	Available Quantities
Biosynth	Chloramphenicol D5	202480-68-0	$C_{11}H_{7}D_5Cl_2N_2O_5$	Not Specified	1 mg, 2 mg [1]
Clearsynth	Chloramphenicol D5 (phenyl-d4 acetamide-2-d)	56-75-7 (Unlabelled)	$C_{11}H_7D_5Cl_2N_2O_5$	Not Specified	Inquire for details [2]
MedChemExpress	Chloramphenicol-d5	202480-68-0	Not Specified	99.90%	1 mg, 5 mg, 10 mg [2]
Simson Pharma	Chloramphenicol-D5	202480-68-0	Not Specified	Not Specified	Custom Synthesis [3]
Xcess Biosciences	Chloramphenicol D5	202480-68-0	$C_{11}H_{12}Cl_2N_2O_5$	Not Specified	Inquire for details [4]
Immunomart	Chloramphenicol-d5	Not Specified	Not Specified	Not Specified	Inquire for details [5]
CymitQuimica	Chloramphenicol-d5	202480-68-0	$C_{11}H_7D_5Cl_2N_2O_5$	Not Specified	1 mg, 5 mg [6] [7]
LGC Standards	Chloramphenicol-d5	202480-68-0	$C_{11}H_7D_5Cl_2N_2O_5$	>95% (HPLC)	1 mg, 10 mg [8]
United States Biological	Chloramphenicol-d5	Not Specified	$C_{11}H_7D_5Cl_2N_2O_5$	Highly Purified	1mg [9]

Experimental Protocols

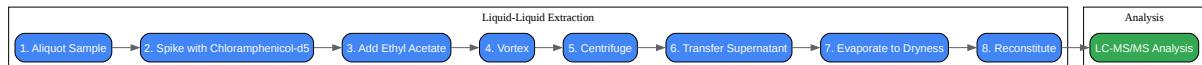
Chloramphenicol-d5 is predominantly used as an internal standard in bioanalytical methods for the quantification of chloramphenicol and other structurally related compounds, such as thiampenicol. Below are generalized experimental protocols for sample preparation and LC-MS/MS analysis.

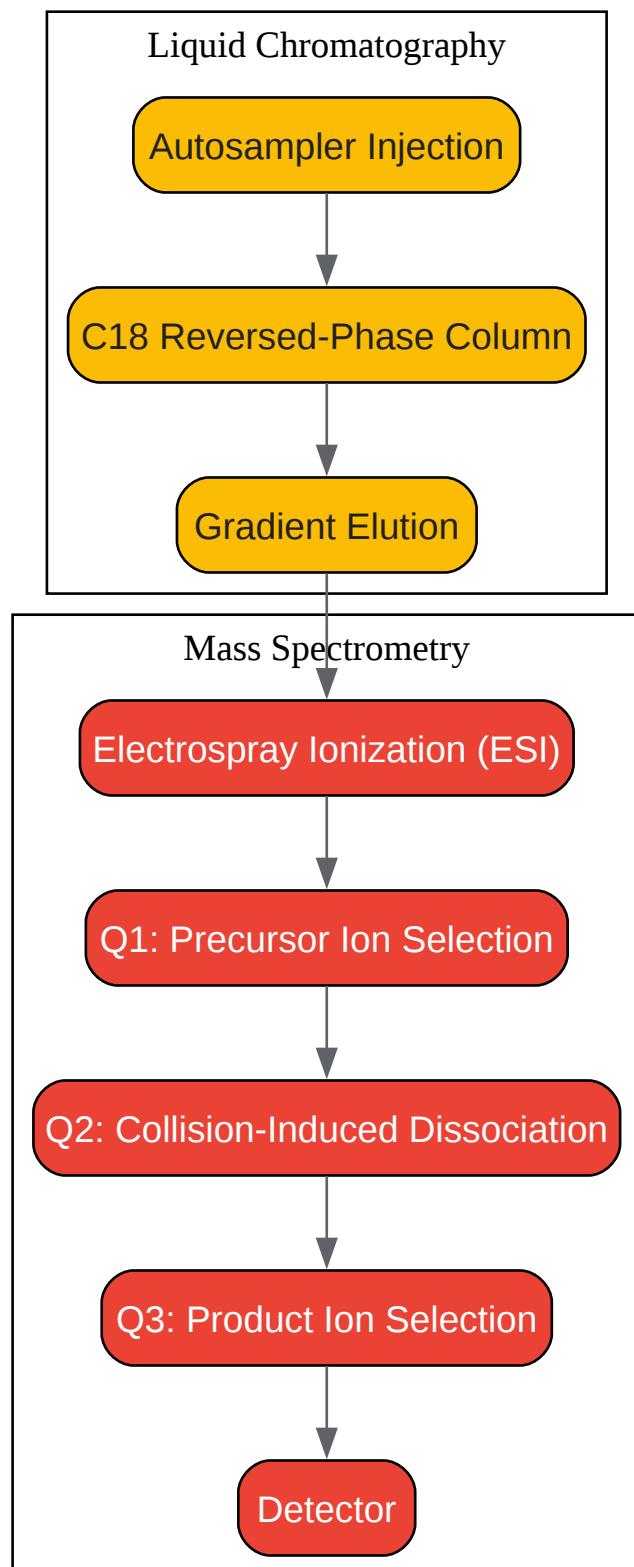
Sample Preparation: Liquid-Liquid Extraction (LLE)

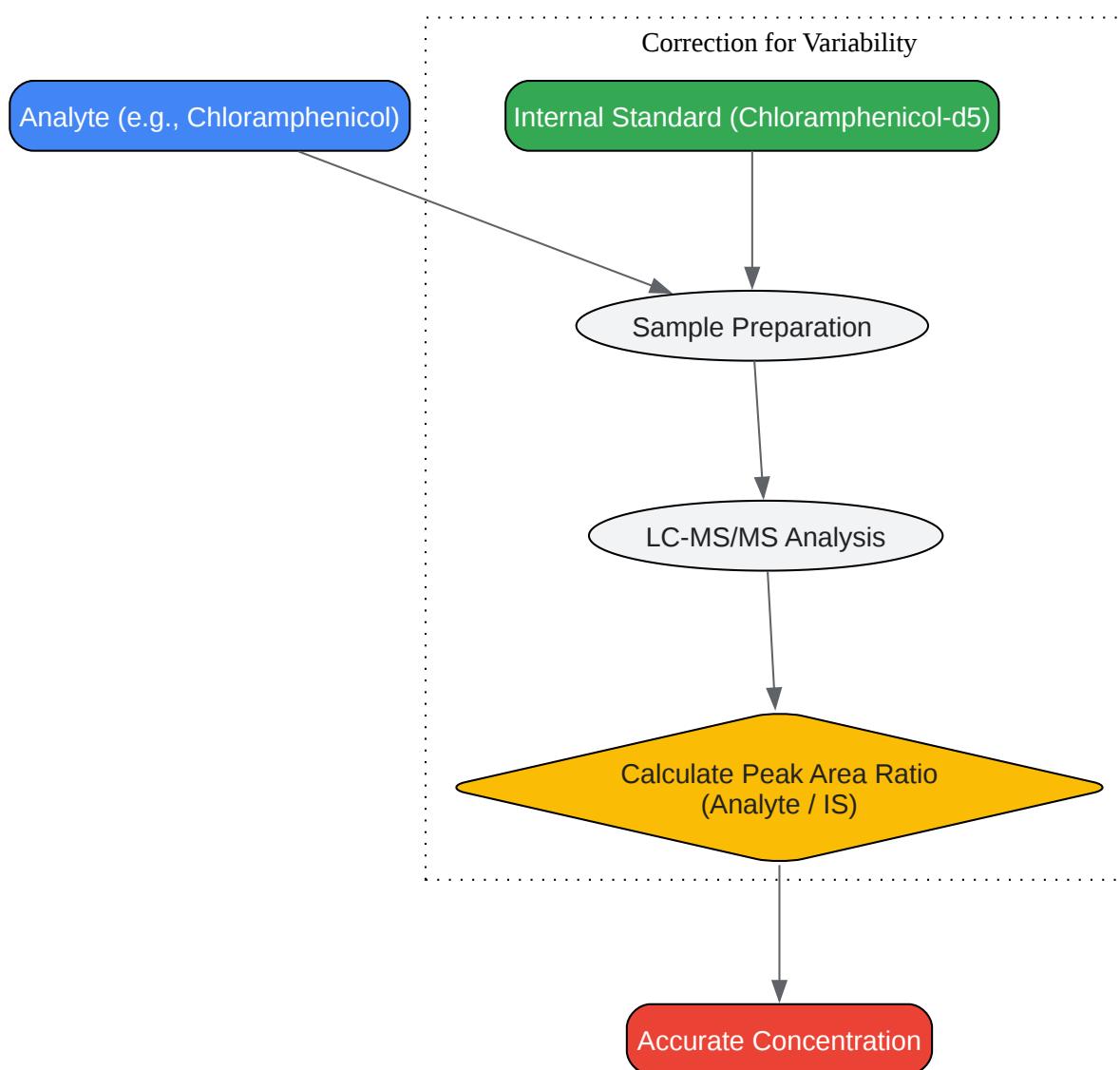
This protocol is suitable for extracting chloramphenicol from biological matrices like plasma, serum, or tissue homogenates.

Methodology:

- **Aliquoting:** Transfer 1.0 mL of the biological sample into a clean polypropylene centrifuge tube.
- **Internal Standard Spiking:** Add a known concentration of Chloramphenicol-d5 solution to the sample.
- **Extraction Solvent Addition:** Add 3.0 mL of ethyl acetate to the tube.
- **Vortexing:** Vortex the mixture for 1 minute to ensure thorough mixing and extraction.
- **Centrifugation:** Centrifuge the sample at 4000 rpm for 10 minutes to separate the organic and aqueous layers.
- **Supernatant Transfer:** Carefully transfer the upper organic layer (ethyl acetate) to a new clean tube.
- **Evaporation:** Evaporate the organic solvent to dryness under a gentle stream of nitrogen gas.
- **Reconstitution:** Reconstitute the dried residue in a suitable mobile phase for LC-MS/MS analysis.







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